

22-Hydroxy Mifepristone-d6 certificate of analysis

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Compound of Interest

Compound Name: 22-Hydroxy Mifepristone-d6

Cat. No.: B15612887

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Technical Guide: 22-Hydroxy Mifepristone-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **22-Hydroxy Mifepristone-d6**, a deuterated metabolite of Mifepristone. The information is compiled to assist in research, analysis, and drug development activities.

Certificate of Analysis (Typical Data)

The following table summarizes typical quantitative data for **22-Hydroxy Mifepristone-d6**, as compiled from manufacturer and literature sources.

Parameter	Specification
Chemical Name	(11 β ,17 β)-11-[4-(Dimethylamino-d6)phenyl]-17-hydroxy-17-(3-hydroxy-1-propyn-1-yl)estra-4,9-dien-3-one
Molecular Formula	C ₃₁ H ₃₃ D ₆ NO ₃
Molecular Weight	479.68 g/mol
Purity	≥98% (as determined by HPLC)
Isotopic Enrichment	≥99% Deuterium
Appearance	A solid material
Solubility	Soluble in DMSO and ethanol
Storage	Store at -20°C for long-term stability. Shipped on blue ice.

Experimental Protocols

Quantification of 22-Hydroxy Mifepristone-d6 in Biological Samples using UHPLC-QqQ-MS/MS

This protocol is based on established methods for the analysis of mifepristone and its metabolites.^{[1][2]}

1. Sample Preparation (Liquid-Liquid Extraction)

- To 200 μ L of the biological sample (e.g., human whole blood), add 20 μ L of an internal standard solution.
- Add 200 μ L of 0.5 M ammonium carbonate solution (pH 9).
- Perform liquid-liquid extraction with 2 mL of tert-butyl-methyl ether for 10 minutes.
- Centrifuge the samples at 1520 $\times$ g for 10 minutes at 4°C.

- Transfer the organic phase to a new tube and evaporate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the dried extract in 50 µL of methanol for analysis.

2. UHPLC-QqQ-MS/MS Analysis

- Instrumentation: A triple-quadrupole mass spectrometer with an electrospray ion source (ESI) in positive ionization mode.
- Chromatographic Separation: Utilize a suitable C18 column with a gradient elution profile.
- Mobile Phase: A typical mobile phase would consist of a mixture of water with a modifier (e.g., formic acid) and an organic solvent like acetonitrile or methanol.
- Mass Spectrometry Detection:
 - Operate in Multiple Reaction Monitoring (MRM) mode.
 - MS Parameters:
 - Nebulizing gas flow: 3 L/min
 - Heating gas flow: 10 L/min
 - Interface temperature: 250 °C
 - Desolvation line temperature: 200 °C
 - Heat block temperature: 350 °C
 - Drying gas flow: 10 L/min

3. Method Validation

- The method should be validated for selectivity, linearity, precision, accuracy, carryover, limit of quantification (LOQ), recovery, and matrix effect.^{[1][2]}
- A typical LOQ for mifepristone and its metabolites is around 0.5 ng/mL.^{[1][2]}

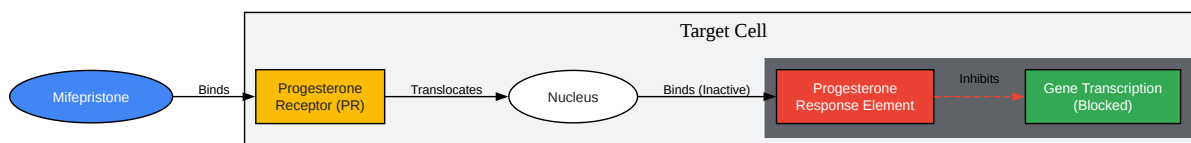
- Linearity is generally established over a concentration range of 0.5 to 1000 ng/mL.[1]
- Intra- and inter-day accuracy and precision values should not exceed $\pm 15\%$. [1][2]

Signaling Pathways and Mechanisms of Action

Mifepristone, the parent compound of 22-Hydroxy Mifepristone, is known to interact with several signaling pathways.

Progesterone Receptor (PR) Antagonism

Mifepristone acts as a competitive antagonist at progesterone receptor sites.[3][4] This binding prevents the receptor from adopting an active conformation, thereby inhibiting the transcription of progesterone-responsive genes.[5] This is the primary mechanism for its use in the termination of pregnancy.[3][6]

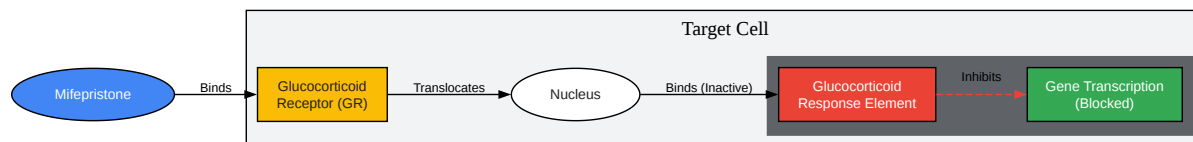


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Progesterone Receptor Antagonism by Mifepristone.

Glucocorticoid Receptor (GR) Antagonism

At higher doses, mifepristone acts as an antagonist to the glucocorticoid receptor (GR).[3][7] It binds with high affinity to the GR, blocking the action of cortisol.[3] This has led to its use in managing conditions like Cushing's syndrome.[3][7]

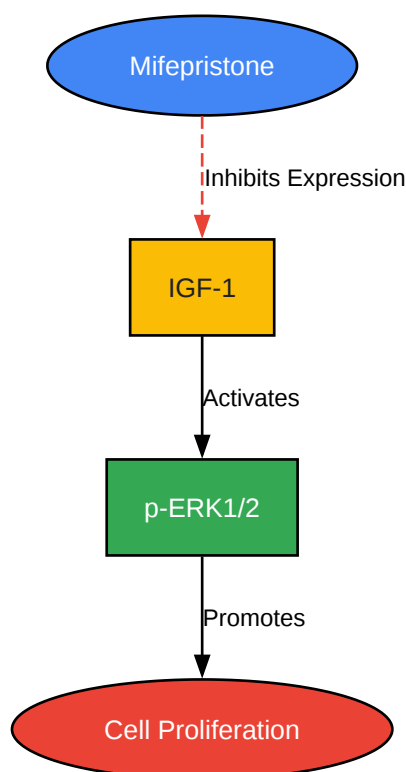


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Glucocorticoid Receptor Antagonism by Mifepristone.

Inhibition of IGF-1 Signaling Pathway

Recent studies have shown that mifepristone can inhibit the Insulin-like Growth Factor-1 (IGF-1) signaling pathway.[8][9] This is particularly relevant in the context of its therapeutic effects on uterine leiomyomas.[8][9] Mifepristone has been observed to decrease the expression of IGF-1 and the phosphorylation of ERK1/2, a downstream effector in the pathway.[8][9]



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Inhibition of IGF-1 Signaling by Mifepristone.

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